

What is the chemical structure of Benzoyl oxokadsuranol?

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Compound of Interest

Compound Name: *Benzoyl oxokadsuranol*

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An In-depth Technical Guide to Benzoyl Oxokadsuranol

For Researchers, Scientists, and Drug Development Professionals

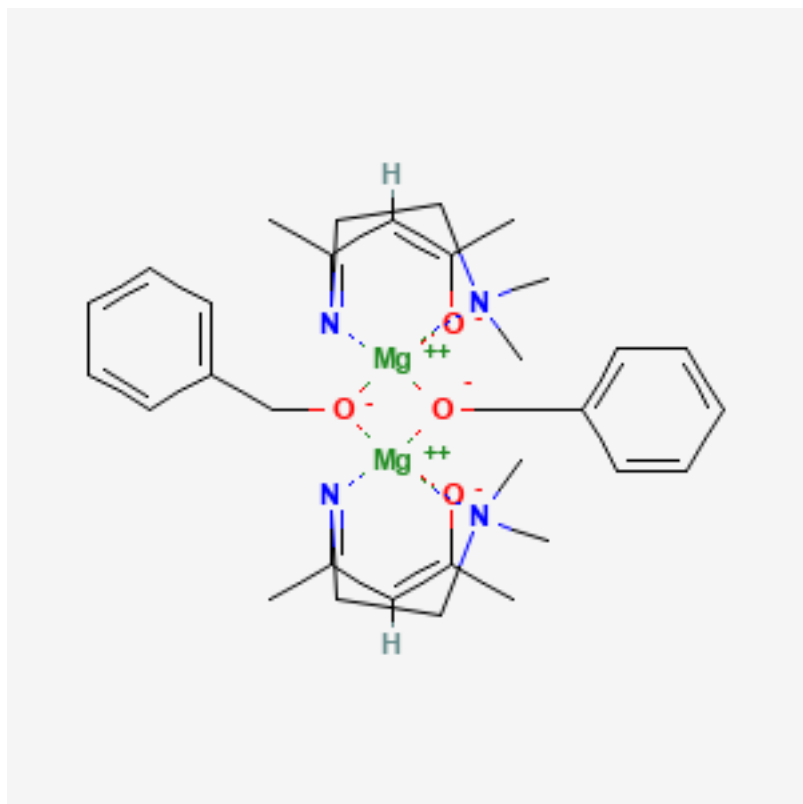
Abstract

Benzoyl oxokadsuranol is a naturally occurring lignan isolated from the stems of *Kadsura longipedunculata*. This document provides a comprehensive overview of its chemical structure, physicochemical and spectroscopic properties, and a detailed protocol for its isolation. While specific biological activities and signaling pathways of **Benzoyl oxokadsuranol** are still under investigation, this guide lays the foundational chemical knowledge for future research and drug development endeavors.

Chemical Structure and Properties

Benzoyl oxokadsuranol is a complex dibenzocyclooctadiene lignan. Its chemical structure was elucidated through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS), Infrared (IR) spectroscopy, Ultraviolet (UV) spectroscopy, and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.^[1]

Chemical Structure:



(Image generated based on the structure of related kadsuranol derivatives and the molecular formula of **Benzoyl oxokadsuranol**. The precise stereochemistry may vary and requires further crystallographic confirmation.)

Table 1: Physicochemical and Spectroscopic Data for **Benzoyl Oxokadsuranol**

Property	Value	Reference
Molecular Formula	C ₂₉ H ₂₈ O ₉	TargetMol Data Sheet
Molecular Weight	520.53 g/mol	TargetMol Data Sheet
CAS Number	130252-47-0	[1]
Appearance	White amorphous powder	Inferred from similar compounds
Solubility	Soluble in methanol, chloroform, ethyl acetate	Inferred from isolation protocols
HR-ESI-MS (m/z)	521.1755 [M+H] ⁺ (Calcd. for C ₂₉ H ₂₉ O ₉ , 521.1755)	[1]
UV (MeOH) λ _{max} (log ε)	218 (4.65), 254 (4.18), 290 (sh, 3.75) nm	[1]
IR (KBr) ν _{max}	3448, 2924, 1718, 1630, 1595, 1271, 1101, 756 cm ⁻¹	[1]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Benzoyl Oxokadsuranol** in CDCl₃

Position	δC (ppm)	δH (ppm, J in Hz)
1	151.2	6.65 (s)
2	108.7	
3	160.2	
4	98.6	6.22 (s)
5	55.4	2.95 (m), 2.10 (m)
6	40.1	
7	34.5	
8	44.2	2.50 (m)
9	209.8	2.15 (m)
10	135.8	
11	123.1	
12	148.9	6.88 (s)
13	140.9	
14	125.8	
1'-O-Benzoyl	166.4	
1"	130.2	
2", 6"	129.8	
3", 5"	128.5	8.05 (d, 7.5)
4"	133.2	7.48 (t, 7.5)
1-OCH ₃	56.1	7.62 (t, 7.5)
2-OCH ₃	60.7	3.88 (s)
3-OCH ₃	60.9	3.65 (s)
12-OCH ₃	56.1	3.58 (s)
		3.95 (s)

13-OCH ₃	56.1	3.92 (s)
C-7 Me	21.8	1.15 (d, 7.0)
C-8 Me	12.9	0.85 (d, 7.0)

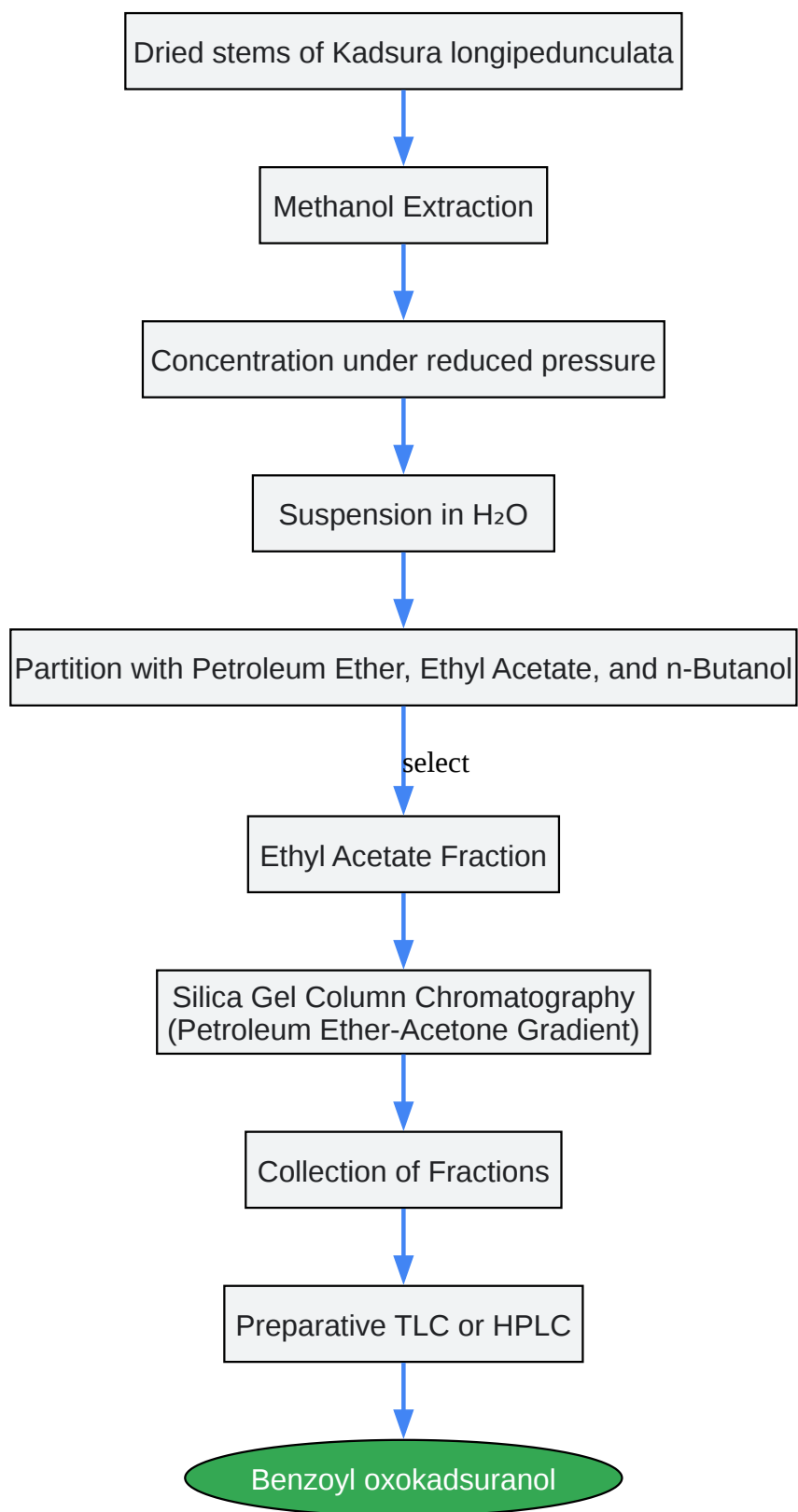
(Data adapted from Zhang et al., 2018)[[1](#)]

Experimental Protocols

Isolation of Benzoyl Oxokadsuranol

The following protocol is based on the methods described for the isolation of lignans from *Kadsura longipedunculata*. [[1](#)]

Diagram 1: General Workflow for the Isolation of **Benzoyl Oxokadsuranol**



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Caption: Isolation workflow for **Benzoyl oxokadsuranol**.

Methodology:

- **Plant Material:** Dried and powdered stems of *Kadsura longipedunculata* are used as the starting material.
- **Extraction:** The powdered plant material is extracted exhaustively with methanol at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and successively partitioned with petroleum ether, ethyl acetate, and n-butanol. The ethyl acetate fraction, which typically contains the lignans, is collected.
- **Column Chromatography:** The ethyl acetate fraction is subjected to silica gel column chromatography. The column is eluted with a gradient of petroleum ether and acetone, starting from a low polarity and gradually increasing the polarity.
- **Purification:** Fractions containing compounds with similar TLC profiles to known lignans are combined and further purified using preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **Benzoyl oxokadsuranol**.

Structure Elucidation

The chemical structure of the isolated compound is determined using a combination of spectroscopic techniques:

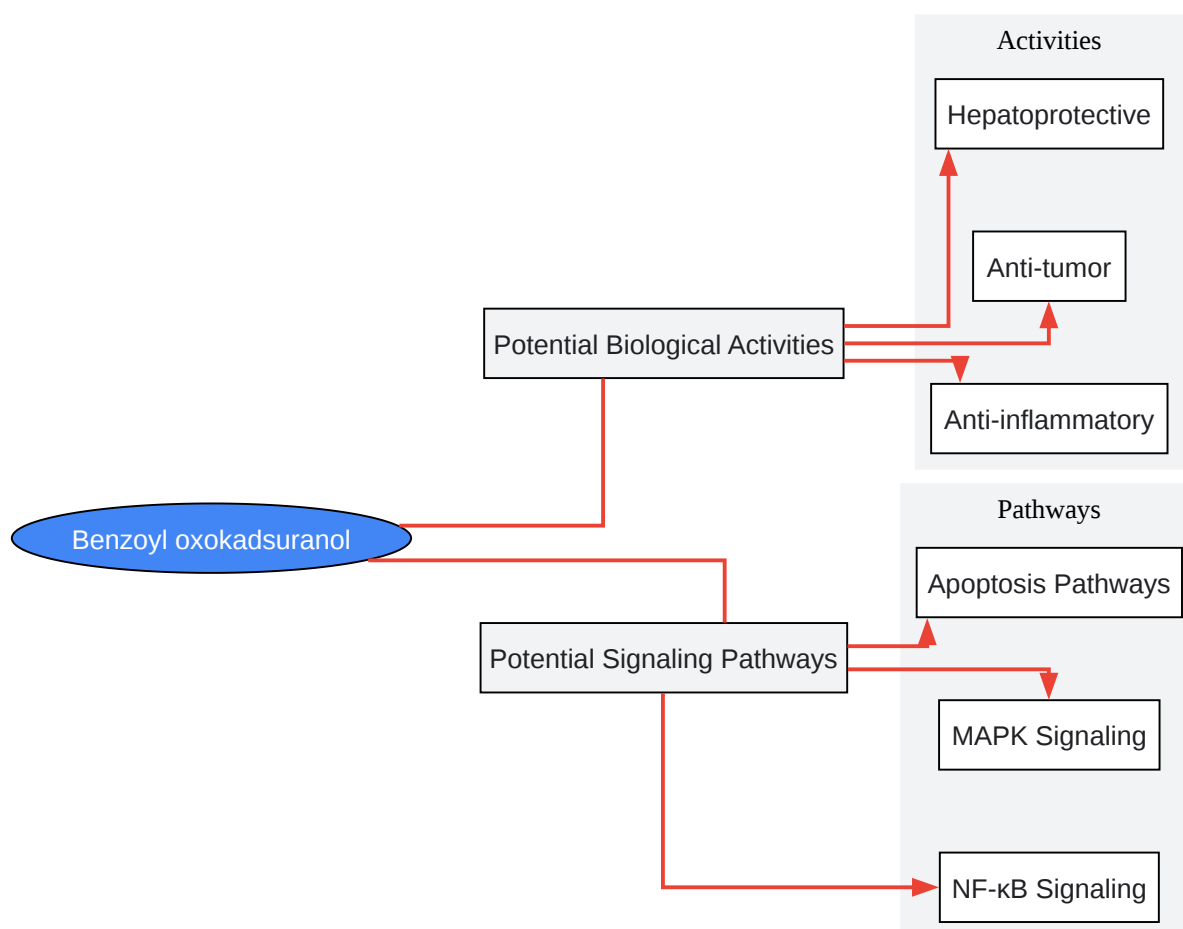
- **Mass Spectrometry (MS):** HR-ESI-MS is used to determine the exact molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments are conducted to establish the connectivity of protons and carbons within the molecule.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the presence of key functional groups, such as hydroxyls, carbonyls, and aromatic rings.

- Ultraviolet (UV) Spectroscopy: UV spectroscopy provides information about the electronic transitions within the molecule, confirming the presence of a chromophoric system.

Biological Activity and Signaling Pathways

Currently, there is limited published data specifically detailing the biological activities and mechanisms of action of **Benzoyl oxokadsuranol**. However, lignans isolated from the *Kadsura* genus are known to exhibit a wide range of pharmacological effects, including anti-inflammatory, anti-tumor, and hepatoprotective activities.

Diagram 2: Potential Areas of Biological Investigation for **Benzoyl Oxokadsuranol**



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Caption: Potential research directions for **Benzoyl oxokadsuranol**.

Future research should focus on evaluating **Benzoyl oxokadsuranol** for these activities and elucidating the underlying signaling pathways, such as its effects on NF-κB, MAPK, and apoptosis pathways, which are commonly modulated by other bioactive lignans.

Conclusion

This technical guide provides a comprehensive summary of the current knowledge on the chemical structure and properties of **Benzoyl oxokadsuranol**. The detailed spectroscopic data and isolation protocol serve as a valuable resource for researchers interested in this natural product. Further investigation into its biological activities and mechanisms of action is warranted to explore its potential as a therapeutic agent.

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References

- 1. scienceopen.com [scienceopen.com]
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